

Application Note: Advanced Synthesis and Crystallization of Ceftezol Sodium

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Compound of Interest

Compound Name: Ceftezol, sodium salt

Cat. No.: B1260919

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Introduction & Molecule Overview

Ceftezol Sodium (CAS: 41136-22-5) is a semi-synthetic cephalosporin distinguished by its specific C3 side chain, the (1,3,4-thiadiazol-2-yl)thiomethyl group. Unlike its structural analog Cefazolin, which contains a 5-methyl-1,3,4-thiadiazole, Ceftezol lacks the methyl group on the thiadiazole ring. This subtle structural difference influences its pharmacokinetic profile and requires specific handling during the nucleophilic substitution step at C3.

Retrosynthetic Analysis

The synthesis is designed around the convergence of three key synthons:

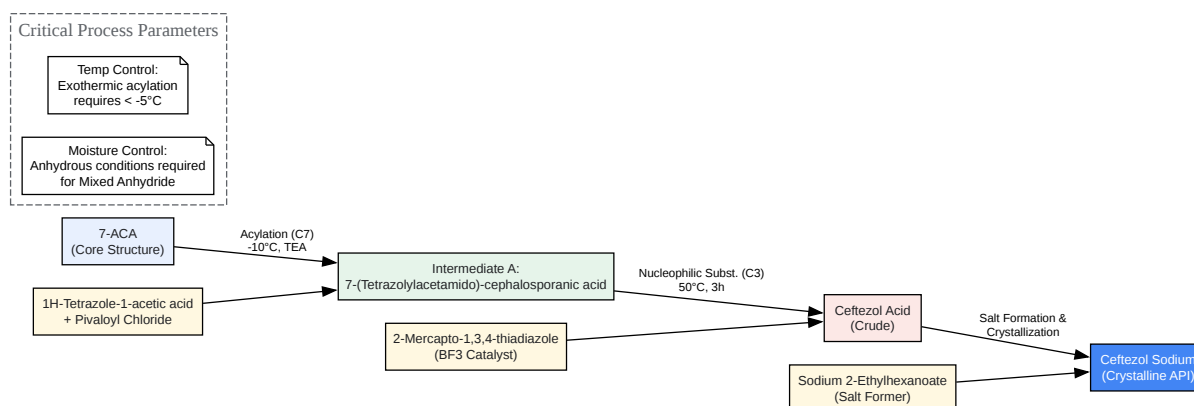
- The Core: 7-Aminocephalosporanic Acid (7-ACA).[\[1\]](#)[\[2\]](#)
- C7 Acylator: 1H-Tetrazole-1-acetic acid (activated as a mixed anhydride).
- C3 Nucleophile: 2-Mercapto-1,3,4-thiadiazole (MTD).

Synthesis Pathway: The "One-Pot" Strategy

Traditional methods often involve isolating the C3-substituted intermediate (7-ATC). However, this guide details a One-Pot approach where acylation at C7 is performed first, followed immediately by nucleophilic substitution at C3. This method reduces solvent waste and degradation risks associated with intermediate isolation.

Reaction Mechanism & Pathway Diagram

The pathway involves the activation of the tetrazole acetic acid using pivaloyl chloride to form a mixed anhydride, which selectively acylates the 7-amino group of 7-ACA. Subsequently, the acetoxy group at C3 is displaced by the thiadiazole thiol under Lewis acid catalysis (Boron Trifluoride).



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Figure 1: One-Pot Synthesis Pathway for Ceftezol Sodium.

Detailed Experimental Protocol

Phase A: Acylation (Formation of the Amide Bond)

Objective: Attach the tetrazole side chain to the 7-amino position.

- **Activation:** In a dry reactor, dissolve 1H-tetrazole-1-acetic acid (1.1 eq) in Dichloromethane (DCM). Cool to -15°C.
- **Mixed Anhydride Formation:** Add Triethylamine (TEA) (1.2 eq) followed by slow addition of Pivaloyl Chloride (1.1 eq). Stir for 45 mins at -15°C. Note: Pivaloyl chloride is preferred over thionyl chloride for milder activation, reducing degradation.
- **Coupling:** In a separate vessel, dissolve 7-ACA (1.0 eq) in DCM with TEA (1.5 eq) to solubilize. Cool to 0°C.^[3]
- **Transfer:** Transfer the mixed anhydride solution into the 7-ACA solution slowly, maintaining temperature < -5°C.
- **Monitor:** Stir for 90 mins. Verify conversion via HPLC (Target: < 1% unreacted 7-ACA).

Phase B: Nucleophilic Substitution (C3 Modification)

Objective: Replace the acetoxy group at C3 with the thiadiazole thiol.

- **Reagent Addition:** To the reaction mixture from Phase A, add 2-mercapto-1,3,4-thiadiazole (1.1 eq).
- **Catalysis:** Add Boron Trifluoride Diethyl Etherate (BF₃·Et₂O) (3.0 eq) dropwise. Caution: Exothermic.
- **Reaction:** Heat the mixture to 45-50°C and stir for 3-5 hours.
- **Quench:** Cool to 10°C and quench with ice-cold water. Adjust pH to 2.0 with dilute HCl to precipitate Ceftezol Acid.
- **Isolation:** Filter the crude acid, wash with water and cold acetone. Dry under vacuum.

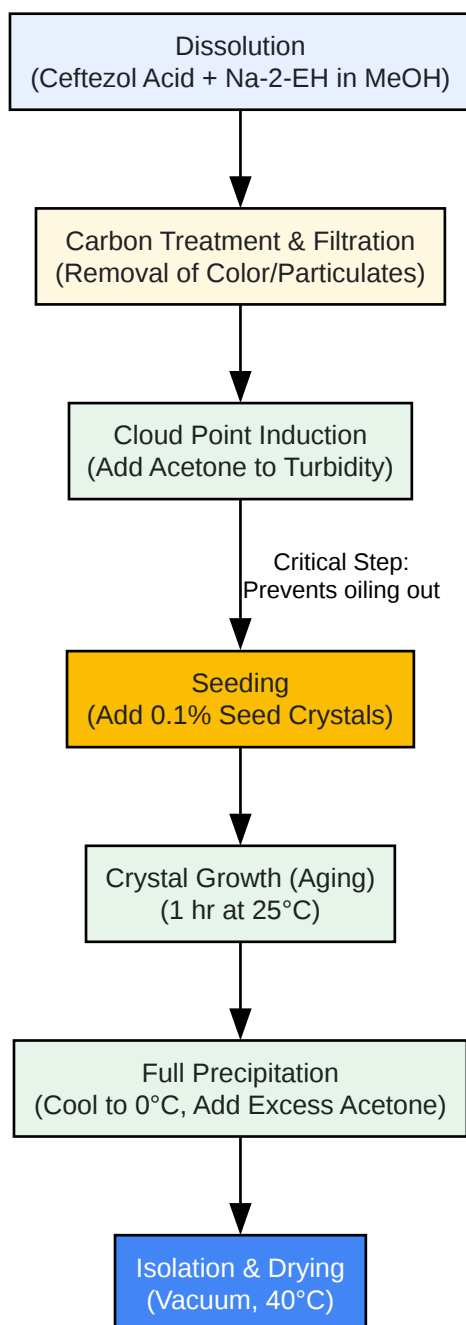
Phase C: Salt Formation and Crystallization

Objective: Convert the acid to the sodium salt and crystallize to remove impurities.

- Dissolution: Suspend Ceftezol Acid (10 g) in Methanol (40 mL) at 20°C.
- Salt Formation: Slowly add a solution of Sodium 2-Ethylhexanoate (SEH) (1.05 eq) in methanol/acetone. The solution should become clear as the salt forms.
- Clarification: Add activated carbon (0.5 g), stir for 15 mins, and filter through a 0.22 µm membrane to remove particulates and endotoxins.
- Crystallization (Anti-solvent method):
 - Heat filtrate to 30°C.
 - Slowly add Acetone (anti-solvent) until the solution becomes slightly turbid (cloud point).
 - Seeding: Add seed crystals of Ceftezol Sodium (0.1% w/w) to induce controlled nucleation.
 - Aging: Stir at 25°C for 1 hour to allow crystal growth.
 - Precipitation: Add remaining Acetone (total ratio Methanol:Acetone 1:4) over 2 hours while cooling to 0-5°C.
- Harvest: Filter the crystals under nitrogen atmosphere. Wash with cold Acetone.
- Drying: Dry in a vacuum oven at 40°C for 8 hours.

Crystallization Workflow & Critical Parameters

The crystallization step is the primary purification vector. The choice of solvent system (Methanol/Acetone) is critical for purging the free thiol impurity.



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Figure 2: Crystallization Workflow for High-Purity Ceftezol Sodium.

Analytical Characterization & Specifications

Parameter	Specification	Method
Appearance	White to off-white crystalline powder	Visual
Identification	IR matches standard; Na ⁺ positive	FTIR / Flame
Assay (HPLC)	98.0% - 102.0% (anhydrous basis)	HPLC (C18, Phosphate Buffer/ACN)
pH	4.5 - 6.5 (10% solution)	Potentiometric
Water Content	≤ 3.0% (if anhydrous) or specific hydrate	Karl Fischer
Related Substances	Individual Impurity ≤ 0.5% Total Impurities ≤ 1.0%	HPLC
Residual Solvents	Acetone < 5000 ppm Methanol < 3000 ppm	GC-HS

Troubleshooting Guide

- Problem: Product "oils out" instead of crystallizing.
 - Root Cause:[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) Acetone added too quickly or temperature too high.
 - Solution: Re-dissolve, ensure strict temperature control (30°C), and use seed crystals.
- Problem: High levels of free thiol (MTD) impurity.
 - Root Cause:[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) Incomplete washing of the intermediate acid.
 - Solution: Perform an extra wash of the Ceftezol Acid cake with water/acetone (1:1) before salt formation.

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